

Application Note: Quantitative Analysis of Laricitrin using a Validated LC-MS/MS Method

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Compound of Interest		
Compound Name:	Laricitrin	
Cat. No.:	B037798	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Laricitrin is a methoxylated flavonoid, specifically a 3'-O-methylated derivative of myricetin, found in various plant species, including those of the Larix genus. This compound and its glycosides have garnered interest for their potential biological activities, including antioxidant and skin-protective effects. Accurate and sensitive quantification of Laricitrin in different matrices is crucial for pharmacokinetic studies, quality control of herbal products, and research into its pharmacological effects. This application note details a robust and validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the detection and quantification of Laricitrin.

Analytical Method

Liquid chromatography-mass spectrometry (LC-MS) is a highly effective technique for analyzing the phytochemical composition of natural products, offering precision in the detection, quantification, and characterization of various bioactive compounds like flavonoids. For the analysis of flavonoids, reversed-phase liquid chromatography is a common approach, typically utilizing C18 columns with a mobile phase consisting of an acidified aqueous solution and an organic solvent such as acetonitrile or methanol.

Liquid Chromatography Parameters



The chromatographic separation can be performed using a UPLC/HPLC system. The parameters provided below are a robust starting point for the separation of **Laricitrin**.

Parameter	Value
Column	Acquity UPLC BEH C18 (1.7 μm, 2.1 mm x 100 mm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Injection Volume	5 μL
Column Temperature	40 °C
Gradient Elution	See Table 2

Table 2: Gradient Elution Program

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
1.0	95	5
8.0	40	60
9.0	5	95
10.0	5	95
10.1	95	5
12.0	95	5

Mass Spectrometry Parameters

A triple quadrupole mass spectrometer is recommended for quantitative analysis using Multiple Reaction Monitoring (MRM). Electrospray ionization (ESI) is a suitable ionization technique for



flavonoids.

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive and Negative
Precursor Ion ([M+H]+)	m/z 333.06
Precursor Ion ([M-H] ⁻)	m/z 331.04
Product Ion (Positive)	To be optimized, e.g., m/z 318.0 (loss of CH₃)
Product Ion (Negative)	To be optimized, e.g., m/z 151.0 (Retro-Diels-Alder fragment)
Capillary Voltage	3.5 kV
Gas Temperature	300 °C
Gas Flow	10 L/min
Nebulizer Pressure	35 psi

Method Validation

A comprehensive validation should be performed to ensure the reliability of the method. The following tables summarize the expected performance characteristics, based on validated methods for structurally similar flavonoids.

Table 3: Linearity and Sensitivity

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r²)	LOD (ng/mL)	LOQ (ng/mL)
Laricitrin	1 - 1000	> 0.995	0.5	1.0

Table 4: Accuracy and Precision



Analyte	Spiked Concentration (ng/mL)	Accuracy (% Recovery)	Intra-day Precision (% RSD)	Inter-day Precision (% RSD)
Laricitrin	5	98.5	< 5%	< 8%
50	101.2	< 4%	< 6%	
500	99.8	< 3%	< 5%	_

Table 5: Recovery and Matrix Effect

Analyte	Spiked Concentration (ng/mL)	Extraction Recovery (%)	Matrix Effect (%)
Laricitrin	5	88.2	92.1
50	91.5	94.5	
500	90.8	93.7	_

Protocols

Protocol 1: Standard Solution Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh 1.0 mg of **Laricitrin** reference standard and dissolve it in 1.0 mL of methanol.
- Working Stock Solution (100 μ g/mL): Dilute 100 μ L of the primary stock solution to 1.0 mL with methanol.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the working stock solution with a 50:50 mixture of methanol and water to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.

Protocol 2: Sample Preparation from Plant Material (e.g., Larix Bark)

This protocol is based on methods for extracting polyphenols from larch bark.



- Grinding: Grind the dried plant material to a fine powder (e.g., 40 mesh).
- Extraction:
 - Accurately weigh 1.0 g of the powdered sample into a centrifuge tube.
 - Add 20 mL of 70% ethanol in water.
 - Vortex for 1 minute to ensure thorough mixing.
 - Sonicate in an ultrasonic bath for 30 minutes at room temperature.
- Centrifugation: Centrifuge the mixture at 4000 rpm for 15 minutes.
- Filtration and Dilution:
 - Collect the supernatant.
 - Filter the supernatant through a 0.22 μm syringe filter into an LC vial.
 - Dilute the sample with the initial mobile phase (95% A, 5% B) if necessary to fall within the calibration range.

Protocol 3: LC-MS/MS Analysis Workflow

- Equilibrate the LC system with the initial mobile phase conditions for at least 15 minutes or until a stable baseline is achieved.
- Set up the injection sequence in the instrument software, including blanks, calibration standards, quality control samples, and the prepared unknown samples.
- Inject the samples and acquire data using the parameters outlined in the "Analytical Method" section.
- Process the data using the appropriate software. Generate a calibration curve by plotting the peak area of the analyte against the concentration.



• Determine the concentration of **Laricitrin** in the unknown samples by interpolating their peak areas from the calibration curve.

Visualizations

Laricitrin Analysis Workflow



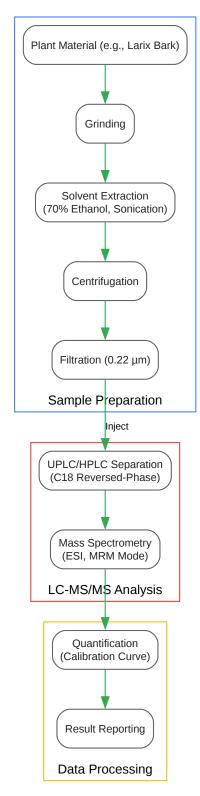


Figure 1: LC-MS/MS Workflow for Laricitrin Quantification

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Caption: LC-MS/MS Workflow for Laricitrin Quantification.



Laricitrin in Skin Protection Signaling Pathway

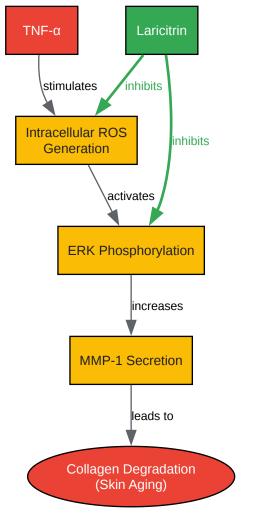


Figure 2: Laricitrin's Role in Skin Protection

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Caption: Laricitrin's Role in Skin Protection.

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